

# molecular structure and weight of 3,3-Dimethyl-2-butanol-d3

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## Compound of Interest

Compound Name: 3,3-Dimethyl-2-butanol-d3

Cat. No.: B15289596

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## In-Depth Technical Guide: 3,3-Dimethyl-2-butanol-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, weight, and analytical considerations for **3,3-Dimethyl-2-butanol-d3**. This deuterated analog of 3,3-Dimethyl-2-butanol is a valuable tool in various research applications, including metabolic studies, reaction mechanism elucidation, and as an internal standard in mass spectrometry-based assays.

## Molecular Structure and Properties

**3,3-Dimethyl-2-butanol-d3** is a structural analog of 3,3-Dimethyl-2-butanol where three hydrogen atoms on the C1 methyl group have been replaced by deuterium atoms. This isotopic substitution imparts a higher molecular weight without significantly altering the chemical properties of the molecule, making it an ideal tracer.

Below is a summary of the key quantitative data for both the deuterated and non-deuterated forms of the compound.

| Property          | 3,3-Dimethyl-2-butanol | 3,3-Dimethyl-2-butanol-d3 |
|-------------------|------------------------|---------------------------|
| Molecular Formula | C6H14O                 | C6D3H11O                  |
| Molecular Weight  | 102.17 g/mol           | 105.19 g/mol              |
| CAS Number        | 464-07-3               | 55755-07-2                |

The structural representation of **3,3-Dimethyl-2-butanol-d3** is provided in the diagram below.

Caption: Molecular structure of **3,3-Dimethyl-2-butanol-d3**.

## Experimental Protocols

While a specific, detailed experimental protocol for the synthesis and analysis of **3,3-Dimethyl-2-butanol-d3** is not readily available in published literature, established methods for the deuteration of alcohols and their subsequent analysis can be adapted.

## Synthesis

A common method for the synthesis of deuterated alcohols is the reduction of the corresponding ketone with a deuterated reducing agent. For **3,3-Dimethyl-2-butanol-d3**, this would involve the reduction of 3,3-dimethyl-2-butanone (pinacolone) with a reagent like sodium borodeuteride (NaBD<sub>4</sub>) or lithium aluminum deuteride (LiAlD<sub>4</sub>).

Illustrative Synthetic Workflow:



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Caption: General workflow for the synthesis of **3,3-Dimethyl-2-butanol-d3**.

General Procedure:

- **Reaction Setup:** The ketone (3,3-dimethyl-2-butanone) is dissolved in a suitable anhydrous solvent (e.g., diethyl ether or tetrahydrofuran) under an inert atmosphere (e.g., nitrogen or argon).
- **Reduction:** The deuterated reducing agent is added portion-wise to the stirred solution at a controlled temperature (typically 0 °C to room temperature).
- **Quenching and Workup:** After the reaction is complete (monitored by techniques like TLC or GC), the reaction is carefully quenched with water or a dilute acid. The organic layer is then separated, washed, dried, and the solvent is removed.
- **Purification:** The crude product is purified by distillation or column chromatography to yield the pure **3,3-Dimethyl-2-butanol-d3**.

## Analytical Characterization

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the isotopic enrichment and the position of the deuterium labels.

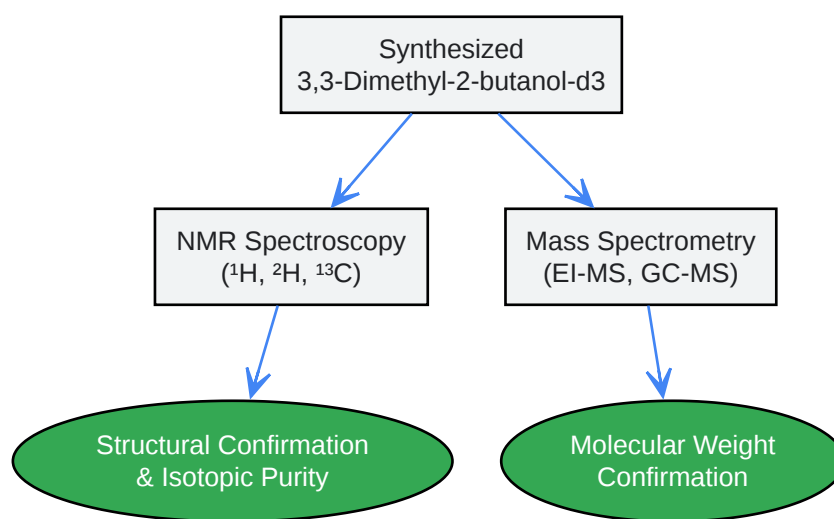
- **$^1\text{H}$  NMR:** The proton NMR spectrum of the deuterated compound will show a significant decrease in the signal intensity corresponding to the methyl group at the C1 position compared to the non-deuterated standard. The integration of the remaining proton signals relative to an internal standard can be used to quantify the extent of deuteration.
- **$^2\text{H}$  NMR:** The deuterium NMR spectrum will show a signal corresponding to the deuterium atoms at the C1 position, confirming the location of the label.
- **$^{13}\text{C}$  NMR:** The carbon-13 NMR spectrum will show a characteristic triplet for the carbon atom bonded to deuterium ( $\text{CD}_3$ ) due to C-D coupling.

### Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the deuterated compound and to assess the isotopic distribution.

- Electron Ionization (EI-MS): The mass spectrum will show a molecular ion peak (M<sup>+</sup>) at m/z 105, confirming the incorporation of three deuterium atoms. The fragmentation pattern can also be compared to the non-deuterated standard to ensure structural integrity.
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is useful for separating the deuterated compound from any residual non-deuterated starting material and for confirming its purity and molecular weight.

Logical Relationship for Analysis:



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Caption: Analytical workflow for **3,3-Dimethyl-2-butanol-d3**.

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